

# Levomecol: A Technical Guide to its Composition and Active Ingredients

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## Compound of Interest

Compound Name: *Levomecol*

Cat. No.: *B038095*

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## Introduction

**Levomecol** is a topical combination ointment formulated for the treatment of purulent wounds, burns, and other inflammatory skin conditions.[1][2] Its clinical efficacy stems from the synergistic action of its two primary active pharmaceutical ingredients (APIs): the broad-spectrum antibiotic Chloramphenicol and the tissue-regenerating agent Methyluracil.[3][4] This formulation is designed not only to combat bacterial infection but also to actively promote the physiological processes of wound healing.[5] The ointment base, composed of polyethylene glycols, further contributes to the therapeutic effect by providing an osmotic potential that helps to cleanse the wound of purulent exudate and necrotic tissue.[1][6] This document provides a detailed technical overview of **Levomecol**'s composition, the mechanisms of action of its core components, and the experimental methodologies used to validate its efficacy.

## Quantitative Composition

The formulation of **Levomecol** is standardized to deliver a consistent dosage of its active ingredients. The components are summarized in the table below.

| Component                | Category                                  | Concentration (per 1 g of Ointment) | Function   |
|--------------------------|---|-------------------------------------|--|
| Chloramphenicol          | Active Ingredient (Antibiotic)            | 7.5 mg                              | Inhibits bacterial protein synthesis, providing broad-spectrum antimicrobial action against Gram-positive and Gram-negative bacteria.[1][2][5] |
| Methyluracil             | Active Ingredient (Anabolic/Regenerative) | 40 mg                               | Stimulates cellular regeneration, accelerates tissue repair, promotes granulation, and exerts an anti-inflammatory effect.[1][2][7]            |
| Polyethylene Glycol 1500 | Excipient (Ointment Base)                 | q.s.                                | High molecular weight polymer providing ointment consistency and a hydrophilic, high-osmolarity base.[2][8]                                    |
| Polyethylene Glycol 400  | Excipient (Ointment Base)                 | q.s.                                | Low molecular weight polymer that acts as a solvent for the active ingredients and enhances their penetration into deep tissues.[1][2][8]      |

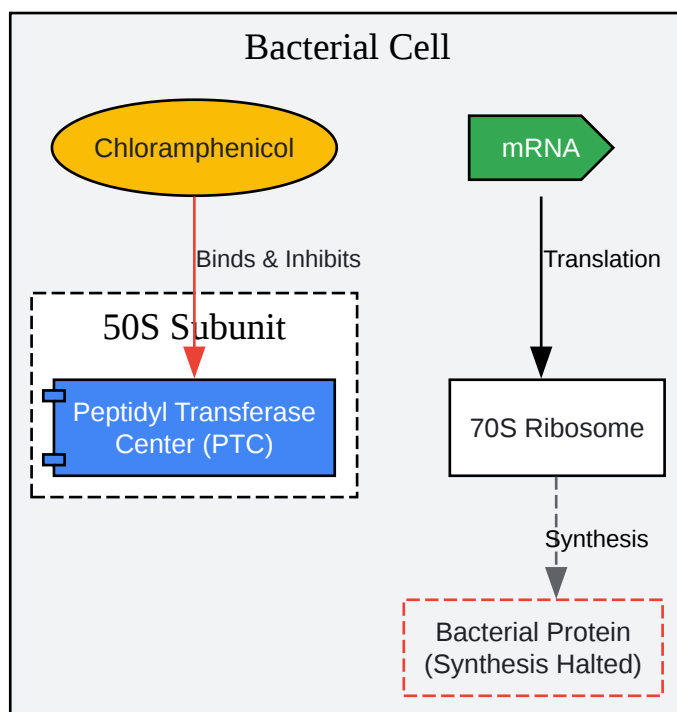
Table 1. Quantitative Composition and Function of **Levomecol** Components.

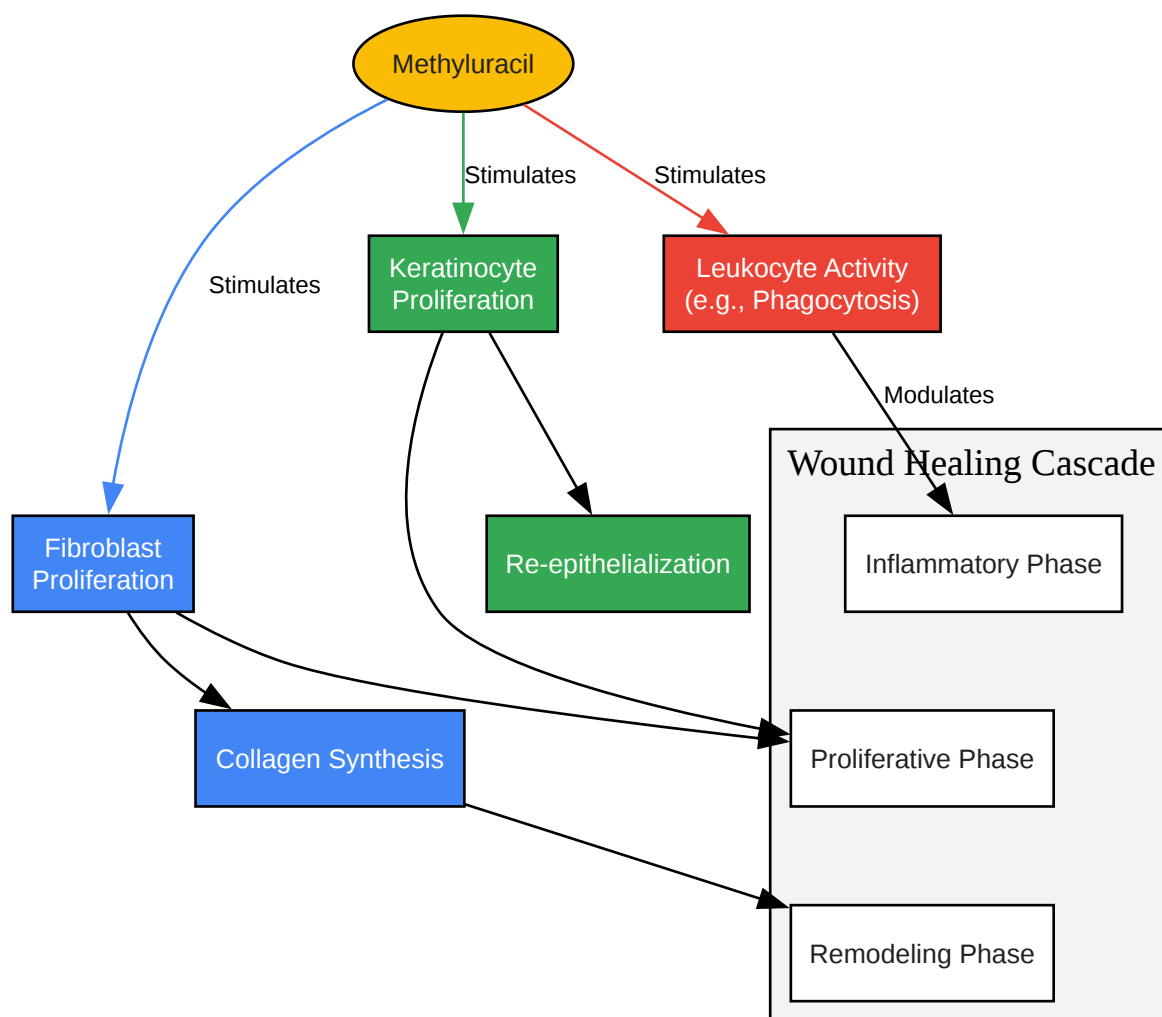
## Active Ingredients: Mechanisms of Action

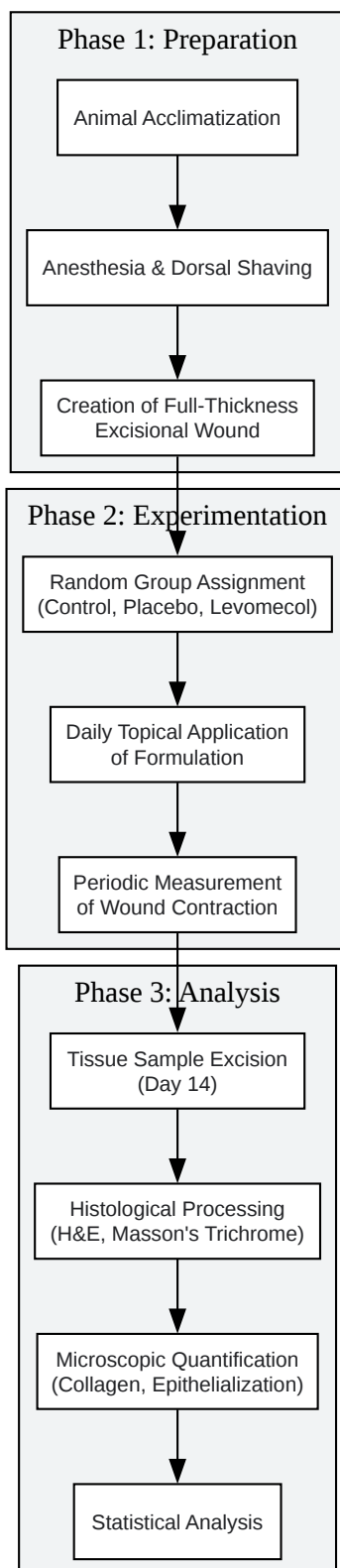
### Chloramphenicol: Antimicrobial Action

Chloramphenicol is a potent, broad-spectrum bacteriostatic antibiotic.<sup>[9][10]</sup> Its primary mechanism involves the inhibition of microbial protein synthesis, which is critical for bacterial growth and replication.<sup>[1][10]</sup>

**Molecular Mechanism:** Being lipid-soluble, Chloramphenicol diffuses across the bacterial cell membrane.<sup>[10]</sup> It then reversibly binds to the 50S subunit of the bacterial ribosome.<sup>[3][10][11]</sup> This binding action specifically blocks the peptidyl transferase step of protein elongation, preventing the formation of peptide bonds between amino acids.<sup>[10][12]</sup> This cessation of protein synthesis halts bacterial proliferation, allowing the host's immune system to clear the infection. It is effective against a wide range of pathogens commonly found in infected wounds, including staphylococci and Escherichia coli.<sup>[2][6]</sup>







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